

Application Note: Spectrophotometric Analysis of Urease Kinetics with N-Benzoylphosphotriamide

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Compound of Interest

Compound Name: *N-Benzoylphosphotriamide*

CAS No.: 27809-58-1

Cat. No.: B1202242

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Executive Summary

This guide details the kinetic characterization of **N-Benzoylphosphotriamide**, a structural analogue of the potent urease inhibitor N-(n-butyl)phosphoric triamide (NBPTO). Unlike simple competitive inhibitors, phosphotriamides often exhibit slow-binding or tight-binding inhibition mechanisms, interacting with the active site dinickel center as transition-state analogues.

Standard endpoint assays (e.g., Indophenol/Berthelot) are insufficient for capturing the time-dependent onset of inhibition characteristic of this class. Therefore, this protocol utilizes a continuous spectrophotometric coupled assay using Glutamate Dehydrogenase (GLDH). This method links ammonia production directly to NADH oxidation, allowing real-time resolution of reaction velocities essential for determining

,
, and
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Scientific Background & Mechanism[1][2][3][4][5][6]

The Target: Urease Metalloenzyme

Urease (EC 3.5.1.5) is a nickel-dependent amidohydrolase that catalyzes the hydrolysis of urea into ammonia and carbamate (which spontaneously decomposes to carbonic acid and a second ammonia molecule).[1]

Mechanism of Action: N-Benzoylphosphotriamide

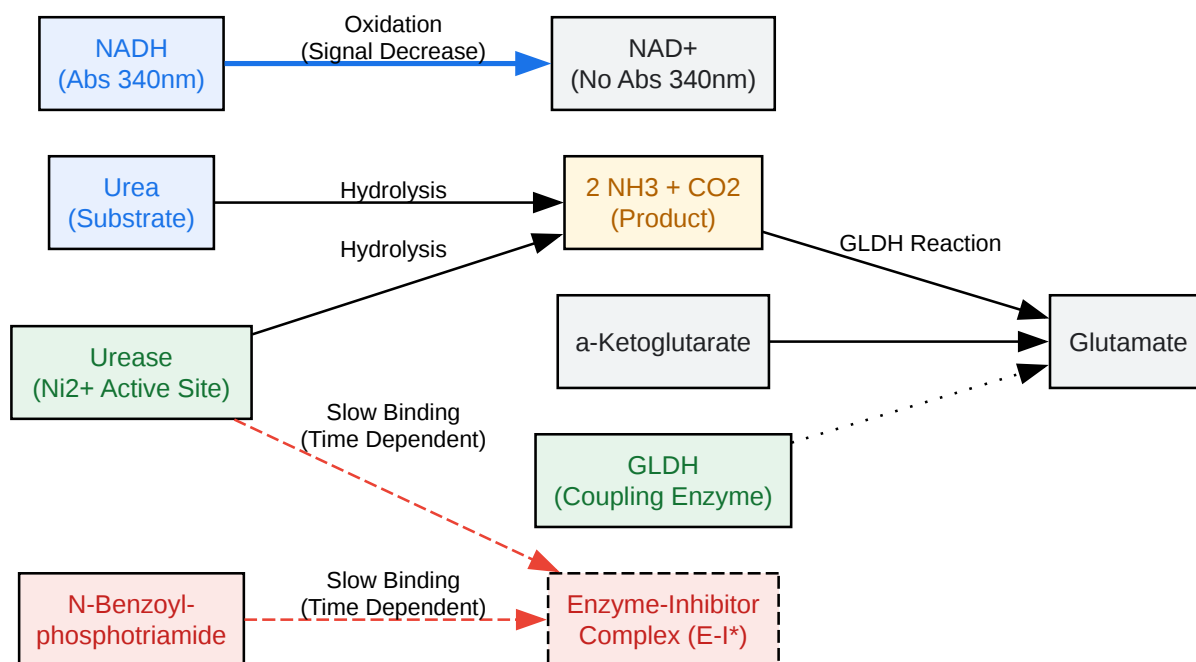
Phosphoric triamides act as transition-state analogues. The tetrahedral geometry of the phosphoryl group (

) mimics the tetrahedral intermediate of urea hydrolysis.

- Binding Mode: The phosphoryl oxygen bridges the two
ions in the active site, displacing the water molecule required for catalysis.
- N-Benzoyl Modification: The benzoyl moiety (
) replaces the aliphatic chain found in common agricultural inhibitors (like the n-butyl group in NBPT). This modification alters the steric fit within the active site flap and electronic properties of the phosphorous center, potentially enhancing residence time (
).

Pathway Visualization

The following diagram illustrates the kinetic pathway and the coupling system used for detection.



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Figure 1: Reaction scheme showing Urease hydrolysis coupled to GLDH activity. The inhibitor blocks the first step, preventing NADH oxidation.

Materials & Reagents

Critical Note: Phosphate buffers inhibit urease (competitive inhibition). HEPES is the preferred buffer for this assay.

Component	Concentration (Stock)	Concentration (Final)	Notes
Buffer	500 mM HEPES, pH 7.5	50 mM	Include 1 mM EDTA to chelate trace heavy metals (non-specific inhibitors).
Enzyme	Jack Bean Urease (Type III)	~5 Units/mL	Calibrate to consume ~0.2 mM NADH/min.
Substrate	Urea (1 M)	Varied (0.5 - 50 mM)	Prepare fresh.
Coupling Enzyme	Glutamate Dehydrogenase (GLDH)	1000 U/mL	10 U/mL (Excess)
Cofactor	NADH	10 mM	0.25 mM
Coupling Substrate	-Ketoglutarate	100 mM	5 mM
Inhibitor	N-Benzoylphosphotriamide	10 mM (in DMSO)	Varied (nM to M)

Experimental Protocol

Pre-Assay Validation

Before running kinetics, validate the coupling system:

- Mix Buffer, NADH, -KG, and GLDH.
- Add a known concentration of (e.g., 100).

- Monitor

. The reaction should complete instantly (< 5 sec). If slow, increase GLDH concentration.

Continuous Kinetic Assay (96-well Plate Format)

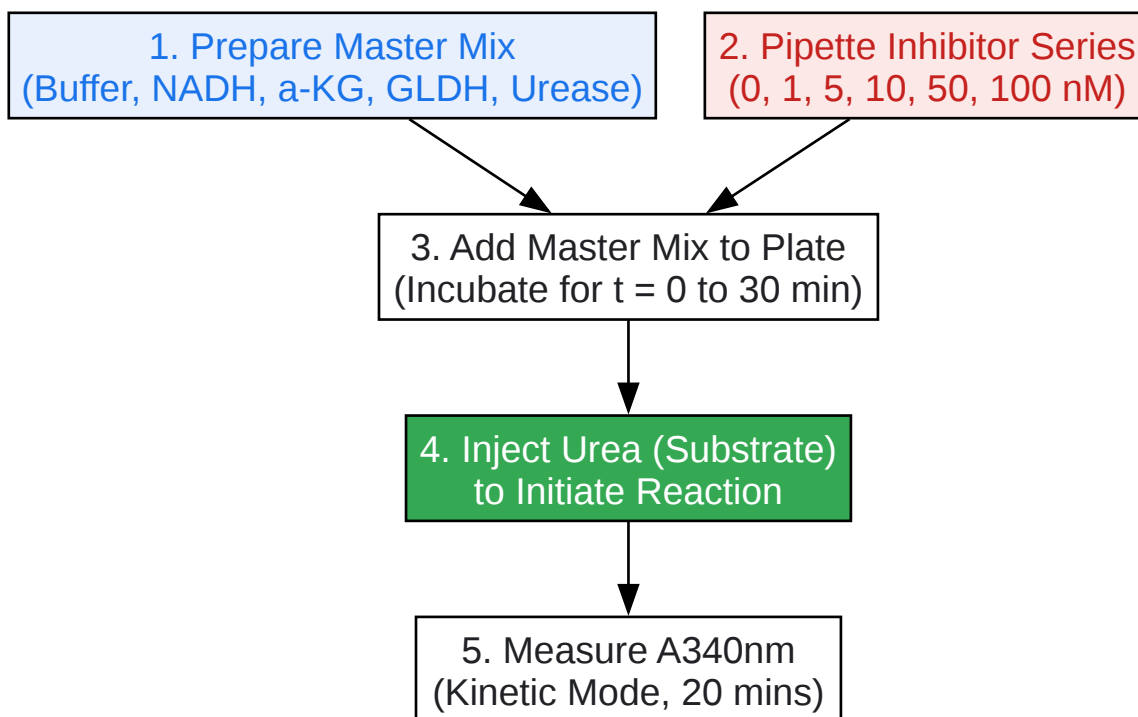
This workflow allows simultaneous determination of

and detection of time-dependent inhibition.

- Preparation: Pre-warm the microplate reader to 25°C (or 37°C).
- Master Mix (MM): Prepare enough for all wells + 10% overage.
 - Buffer (HEPES pH 7.5)
 - -Ketoglutarate
 - NADH
 - GLDH
 - Urease (Add last, just before plating)
- Inhibitor Addition:
 - Add 10
 - of **N-Benzoylphosphotriamide** (various concentrations) to wells.
 - Include "Solvent Control" (DMSO only) and "No Enzyme Control".
- Enzyme Addition:
 - Add 180
 - of Master Mix to each well.
 - Incubation Step: If testing for slow-binding, incubate Enzyme + Inhibitor for 0, 10, 20, 30 mins before adding Urea.

- Start Reaction:
 - Add 10
of Urea to initiate.
- Measurement:
 - Mode: Kinetic[2][3][4]
 - Wavelength: 340 nm
 - Interval: 15 seconds
 - Duration: 20 minutes
 - Shake: 5 seconds before first read.

Workflow Diagram



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Figure 2: Step-by-step experimental workflow for the microplate assay.

Data Analysis & Interpretation

Calculating Velocity

The rate of reaction (

) is proportional to the slope of the linear portion of the absorbance curve (

).

- : Extinction coefficient ().
- : Pathlength (approx. 0.6 cm for 200 in 96-well plate; must be calibrated).

Determining Inhibition Type

Plot

vs

(Lineweaver-Burk) for different inhibitor concentrations.

- Competitive: Lines intersect at Y-axis (unchanged, increases). Expected for structural analogues.
- Non-Competitive: Lines intersect at X-axis.
- Mixed: Lines intersect elsewhere.

Slow-Binding Analysis (Critical for Phosphotriamides)

If the progress curves (Abs vs Time) are non-linear (exponential decay) in the presence of inhibitor but linear in control, **N-Benzoylphosphotriamide** acts as a slow-binding inhibitor. Use

the equation:

- : Initial velocity
- : Steady-state velocity
- : Apparent first-order rate constant for the transition from

to

.

Plot

vs

to determine

and

.

References

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- [2. Inhibition of jack bean urease by N-\(n-butyl\) thiophosphorictriamide and N-\(n-butyl\) phosphorictriamide: determination of the inhibition mechanism - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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